

Technical Guide: Physical Constants and Synthetic Context of (2-Chlorophenyl)phenyldichloromethane

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Compound of Interest

Compound Name: 1-Chloro-2-[dichloro(phenyl)methyl]benzene

Cat. No.: B132048

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical constants of (2-Chlorophenyl)phenyldichloromethane, outlines standard experimental protocols for the determination of its physical properties, and situates the compound within a critical context for drug development professionals: the synthesis of the antifungal agent, Clotrimazole.

Core Physical Constants

While specific experimentally determined physical constants for (2-Chlorophenyl)phenyldichloromethane are not readily available in public literature, the following core data has been established.

Physical Constant	Value	Source
Molecular Weight	271.57 g/mol	[1] [2] [3]
Molecular Formula	C ₁₃ H ₉ Cl ₃	[1] [3]
CAS Number	3509-85-1	[1] [3]
Physical Form	Neat	[1]

Experimental Protocols for Determination of Physical Constants

Standard laboratory procedures are employed to determine the physical constants of organic compounds like (2-Chlorophenyl)phenyldichloromethane. Below are detailed methodologies for key experiments.

Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small, finely powdered sample of the compound is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

- A sharp melting range (0.5-1 °C) is indicative of a pure compound.

Boiling Point Determination

For liquid compounds, the boiling point is a characteristic physical property.

Apparatus:

- Thiele tube or a small-scale distillation apparatus
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating mantle or Bunsen burner

Procedure (Thiele Tube Method):

- A small volume of the liquid sample (a few milliliters) is placed in a small test tube.
- A capillary tube, sealed at the top, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated, and as the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination

The density of a substance is its mass per unit volume.

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance

Procedure (Pycnometer Method):

- The mass of a clean, dry pycnometer is accurately measured.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present, and its mass is measured.
- The pycnometer is then emptied, cleaned, dried, and filled with a reference liquid of known density (e.g., distilled water), and its mass is measured.
- The volume of the pycnometer is calculated using the mass and density of the reference liquid.
- The density of the sample is then calculated by dividing the mass of the sample by the determined volume of the pycnometer.

Solubility Determination

Understanding the solubility of a compound is essential for its handling, formulation, and purification.

Apparatus:

- Test tubes
- Vortex mixer
- A selection of solvents (e.g., water, ethanol, acetone, toluene, dichloromethane)

Procedure:

- A small, accurately weighed amount of the solute (e.g., 10 mg) is placed in a test tube.

- A small volume of the solvent (e.g., 1 mL) is added to the test tube.
- The mixture is agitated vigorously using a vortex mixer for a set period.
- The mixture is visually inspected for the presence of undissolved solute.
- If the solute has dissolved, more solute is added incrementally until saturation is reached. If the solute has not dissolved, more solvent is added.
- Solubility is typically expressed in qualitative terms (e.g., soluble, slightly soluble, insoluble) or quantitatively (e.g., in mg/mL).

Role in Clotrimazole Synthesis

(2-Chlorophenyl)phenyldichloromethane is a key intermediate in some synthetic pathways of Clotrimazole, a widely used antifungal medication. Understanding this relationship is crucial for drug development professionals, particularly in the context of impurity profiling and process optimization. A common synthetic route involves the reaction of (2-Chlorophenyl)phenyldichloromethane with imidazole.

Caption: Synthesis of Clotrimazole from (2-Chlorophenyl)phenyldichloromethane and Imidazole.

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